

Propyrisulfuron: A Comparative Guide to its Herbicidal Activity on Grass and Broadleaf Weeds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

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Propyrisulfuron, a pyrimidinylsulfonylurea herbicide, has demonstrated significant efficacy in controlling a wide spectrum of weeds in rice cultivation.[1][2] Unlike older sulfonylurea herbicides that are primarily effective against broadleaf weeds and sedges, **propyrisulfuron** exhibits high activity against both grass and broadleaf weeds.[3][4] This guide provides a comprehensive comparison of **propyrisulfuron**'s performance, supported by experimental data, to offer researchers and scientists valuable insights into its herbicidal capabilities.

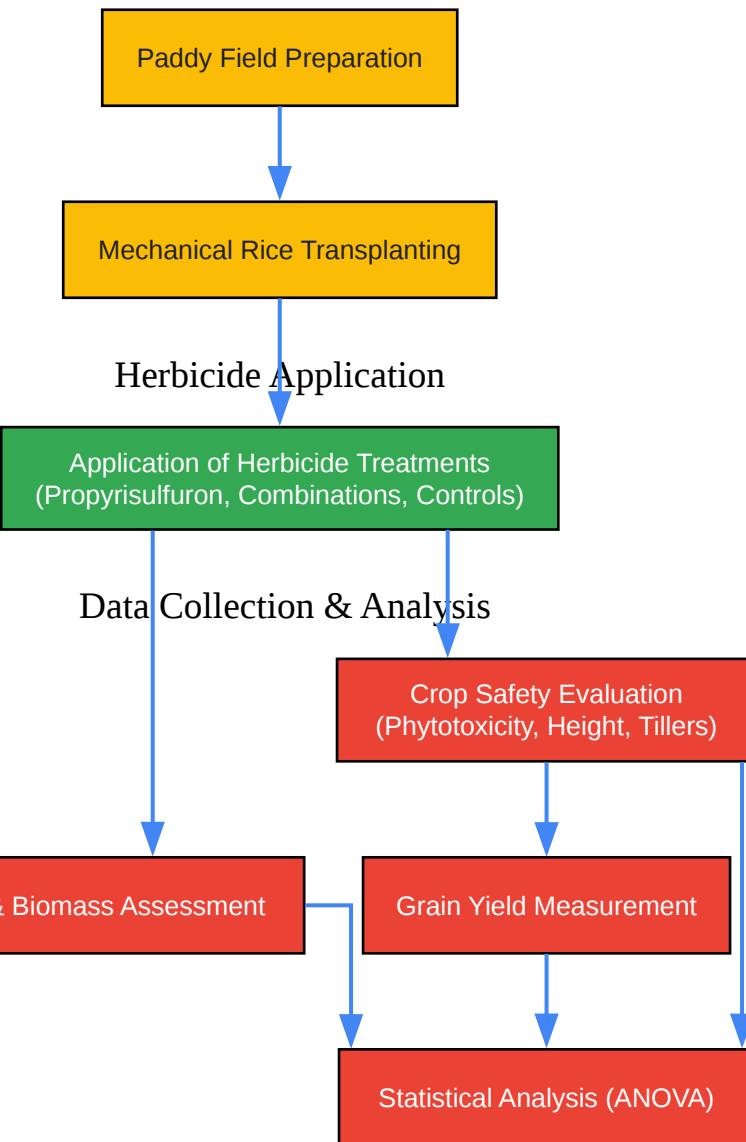
Mechanism of Action: Acetolactate Synthase (ALS) Inhibition

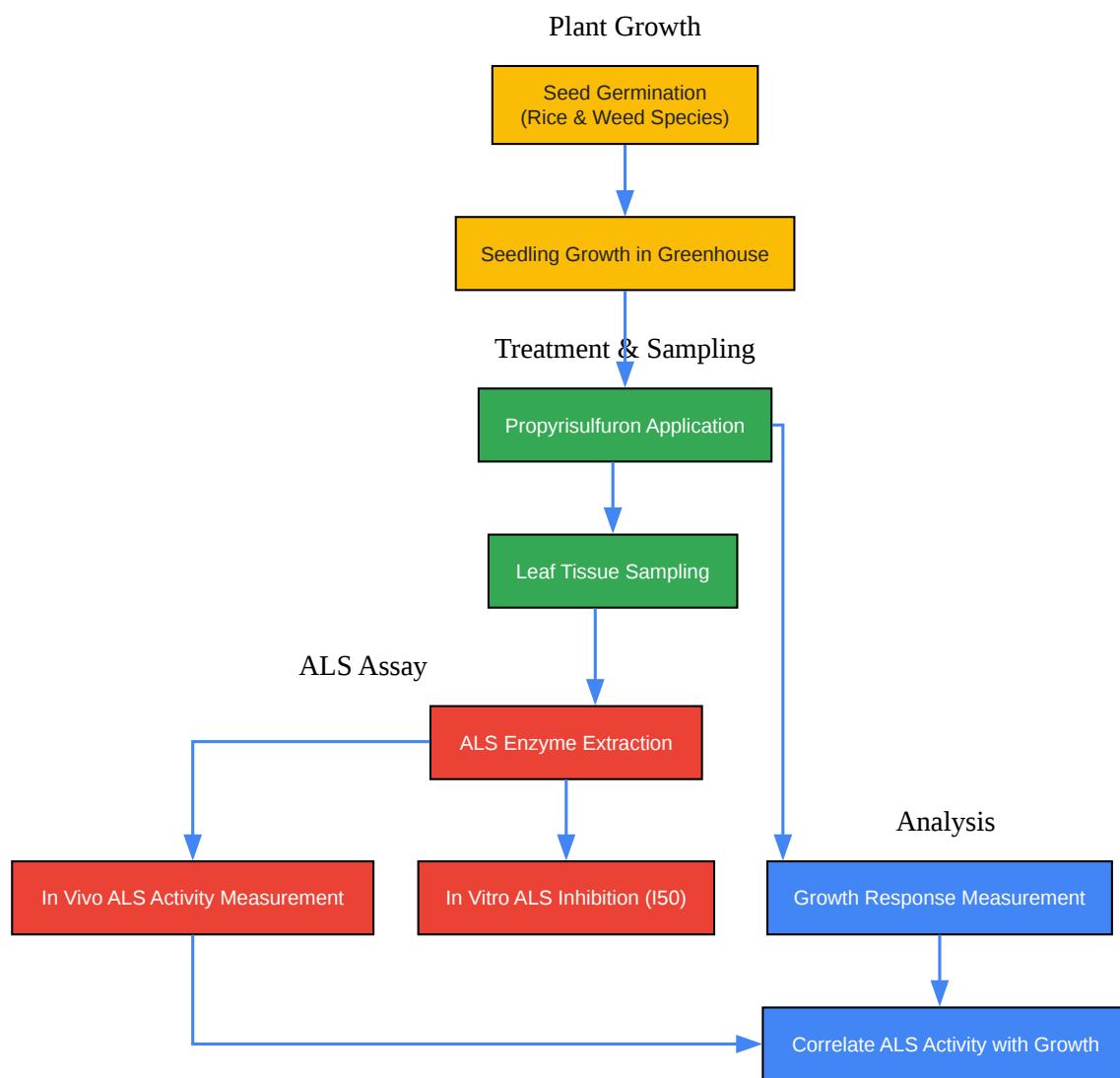
Propyrisulfuron's mode of action is the inhibition of acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[3][5][6] ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for plant growth and development.[4] By blocking ALS, **propyrisulfuron** disrupts protein synthesis and cell division, ultimately leading to weed death.[3][4]

A key feature of **propyrisulfuron** is its fused heterocyclic moiety bonded to a sulfonyl group, which contributes to its high activity, even against some sulfonylurea-resistant weeds.[1][2]



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- To cite this document: BenchChem. [Propyrisulfuron: A Comparative Guide to its Herbicidal Activity on Grass and Broadleaf Weeds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148232#validation-of-propyrisulfuron-s-activity-on-both-grass-and-broadleaf-weeds]

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